

Introduction: The Imperative for Rigorous Characterization in Piperidine-Based Drug Discovery

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Compound of Interest

Compound Name: 3-(1-Aminopropan-2-yl)-2-methylpiperidin-3-ol

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The piperidine scaffold is a cornerstone in medicinal chemistry, forming the structural core of numerous pharmaceuticals and natural alkaloids.[1] Its prevalence is a testament to its favorable physicochemical properties and its ability to present substituents in a well-defined three-dimensional arrangement, which is critical for specific interactions with biological targets. The compound of interest, **3-(1-Aminopropan-2-yl)-2-methylpiperidin-3-ol**, represents a complex, next-generation piperidine derivative featuring multiple stereocenters and diverse functional groups (a tertiary alcohol, a secondary piperidine amine, and a primary aminopropane side chain).

For researchers, scientists, and drug development professionals, the unambiguous confirmation of such a molecule's chemical structure and purity is not merely a procedural step but a foundational pillar of scientific integrity and a prerequisite for advancing any compound toward clinical consideration. An error in structural assignment can lead to misinterpreted biological data, wasted resources, and potential safety risks.

This guide provides a comprehensive framework for the elemental analysis and structural characterization of **3-(1-Aminopropan-2-yl)-2-methylpiperidin-3-ol**. As this appears to be a

novel or non-publicly characterized molecule, this document establishes a robust, multi-technique workflow. It draws upon established principles and comparative data from analogous piperidine and aminopropanol structures to provide a self-validating system for its complete elucidation.

Part 1: Foundational Verification via Elemental Analysis

Before proceeding to complex structural elucidation, the first principle is to verify the compound's elemental composition. This step confirms that the synthesized molecule has the correct empirical and molecular formula, a critical checkpoint for purity. For nitrogen-containing organic compounds, combustion analysis is the industry-standard technique due to its speed, simplicity, and cost-effectiveness.[2]

The Principle of CHN Combustion Analysis

The methodology relies on the complete combustion of a precisely weighed sample in an oxygen-rich environment.[3][4] This process converts carbon to carbon dioxide (CO₂), hydrogen to water (H₂O), and nitrogen to nitrogen gas (N₂) or its oxides (which are subsequently reduced to N₂). These gases are then chromatographically separated and quantified by a thermal conductivity detector (TCD).[5] The instrument software then calculates the mass percentage of each element in the original sample.

Target Elemental Composition: For **3-(1-Aminopropan-2-yl)-2-methylpiperidin-3-ol**, the molecular formula is C₁₀H₂₂N₂O, with a molecular weight of 186.30 g/mol . The theoretical elemental composition is:

- Carbon (C): 64.47%
- Hydrogen (H): 11.90%
- Nitrogen (N): 15.04%
- Oxygen (O): 8.59% (Often determined by difference or via pyrolysis in a separate analysis)

Element	Theoretical Mass %	Experimental Acceptance Range
Carbon (C)	64.47%	± 0.4%
Hydrogen (H)	11.90%	± 0.4%
Nitrogen (N)	15.04%	± 0.4%

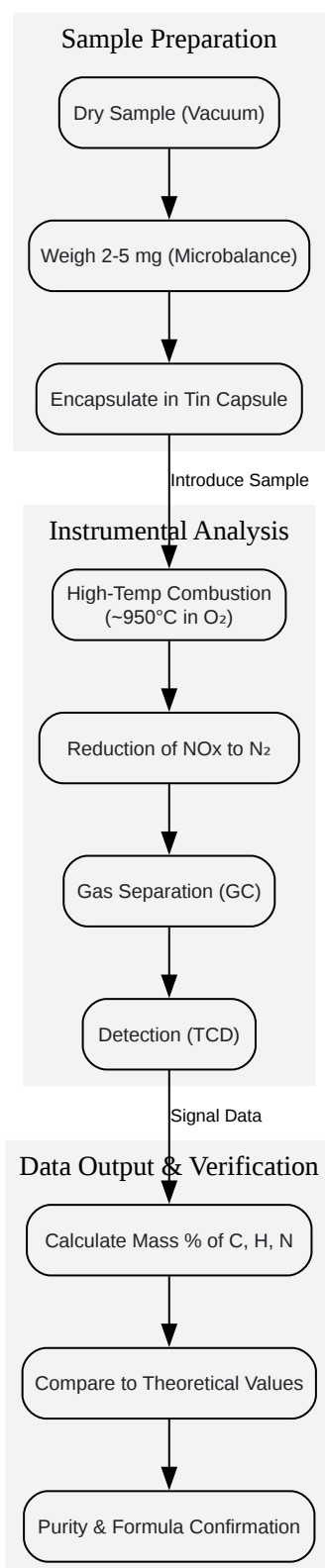
Table 1: Theoretical vs.
Expected Experimental
Elemental Composition.

Experimental Protocol: CHN Analysis

- Sample Preparation:
 - Ensure the sample is homogenous and completely dry. Amines can be hygroscopic; drying the sample under high vacuum over a desiccant (e.g., P_2O_5) for several hours is crucial to avoid artificially inflated hydrogen and oxygen percentages.
 - Using a calibrated microbalance, accurately weigh 2-5 mg of the compound into a tin or silver capsule.[3] Record the weight to at least 0.001 mg.
 - Crimp the capsule to ensure no sample is lost and to create a dense package for efficient combustion.
- Instrument Setup:
 - Calibrate the elemental analyzer (e.g., a PerkinElmer 2400 Series II or similar) using a certified standard with a known C, H, and N content, such as acetanilide.[6]
 - Set the combustion furnace to 950-1000°C and the reduction furnace to 650°C.
- Data Acquisition:
 - Introduce the encapsulated sample into the instrument's autosampler.

- Initiate the analysis sequence. The instrument will automatically drop the sample into the combustion furnace.
- The resulting gases (CO₂, H₂O, N₂) are separated and detected. The data system calculates and reports the percentage of each element.
- Analysis:
 - Run the sample in triplicate to ensure precision.
 - Compare the experimental percentages to the theoretical values. The results should fall within the generally accepted tolerance of $\pm 0.4\%$ for a pure compound.

Workflow for Elemental Analysis



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A flowchart of the CHN elemental analysis process.

Part 2: Definitive Structural Elucidation with Spectroscopic Methods

With the elemental formula confirmed, the next phase is to determine the precise connectivity and three-dimensional arrangement of the atoms. This requires an integrated approach using multiple spectroscopic techniques, primarily NMR and Mass Spectrometry, supported by IR spectroscopy.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Skeleton

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.^[7] For a complex structure like **3-(1-Aminopropan-2-yl)-2-methylpiperidin-3-ol**, a full suite of 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) experiments is not just recommended, but essential for unambiguous assignment.

Causality Behind Experimental Choices:

- ^1H NMR: Identifies all unique proton environments and their neighboring protons through spin-spin coupling, revealing the connectivity of adjacent CH, CH₂, and CH₃ groups.
- ^{13}C NMR: Determines the number of unique carbon environments.
- 2D COSY (Correlation Spectroscopy): Visualizes which protons are coupled to each other (typically through 2-3 bonds), confirming the fragments identified in the ^1H NMR.
- 2D HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton signal with the carbon atom it is directly attached to.
- 2D HMBC (Heteronuclear Multiple Bond Correlation): Correlates proton and carbon signals over longer ranges (typically 2-4 bonds), which is critical for connecting fragments across quaternary centers (like C3 of the piperidine ring) and heteroatoms.

Expected Spectral Features and Comparative Insights:

Protons	Expected δ (ppm)	Multiplicity	Key Correlations (COSY, HMBC)
Piperidine Ring			
H2	~2.5-3.0	m	COSY with H6, HMBC to C3, C4, C-Methyl
H4, H5, H6	~1.2-1.8	m	Complex overlapping signals, resolvable by 2D NMR
2-Methyl (CH ₃)	~0.9-1.2	d	COSY with H2, HMBC to C2, C3
Aminopropanol Side Chain			
H1' (CH ₂)	~2.7-3.2	m	COSY with H2', HMBC to C2', C3'
H2' (CH)	~1.5-2.0	m	COSY with H1', H3', HMBC to C1', C3
2'-Methyl (CH ₃)	~0.8-1.1	d	COSY with H2', HMBC to C1', C2'
Functional Groups			
OH	Broad, variable	s	May not be observed; HMBC to C2, C3, C4
NH (piperidine)	Broad, variable	s	HMBC to C2, C6
NH ₂ (primary amine)	Broad, variable	s	HMBC to C1'

Table 2: Predicted ¹H NMR assignments and key 2D correlations for the target molecule, based on typical chemical shifts for

piperidine derivatives.

[\[8\]](#)[\[9\]](#)

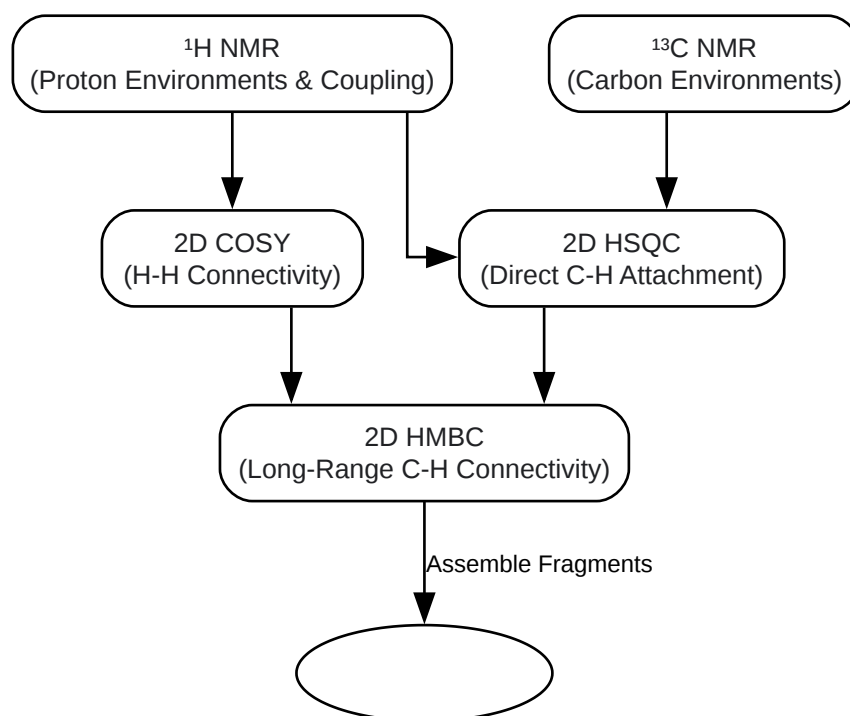
Troubleshooting Common Issues in Piperidine NMR: The piperidine ring exists in a dynamic equilibrium between two chair conformations.[\[8\]](#) If this interconversion occurs on the NMR timescale, it can lead to significant peak broadening.

- Solution: Variable Temperature (VT) NMR. Lowering the temperature can slow the exchange rate, "freezing out" the individual conformers and resulting in sharper signals. Conversely, raising the temperature can coalesce the signals into a sharpened average.[\[8\]](#)[\[10\]](#)

Experimental Protocol: Full NMR Characterization

- Sample Preparation: Dissolve ~10-15 mg of the compound in 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃, MeOD, or DMSO-d₆). The choice of solvent can sometimes resolve overlapping signals.[\[8\]](#)
- ¹H NMR Acquisition: Acquire a standard ¹H spectrum with sufficient scans to achieve a good signal-to-noise ratio.
- ¹³C{¹H} NMR Acquisition: Acquire a proton-decoupled ¹³C spectrum.
- 2D NMR Acquisition: Perform standard COSY, HSQC, and HMBC experiments. Optimize acquisition and processing parameters to achieve good resolution in both dimensions.
- Data Analysis: Systematically analyze the spectra, starting with the identification of spin systems in the COSY, assigning direct C-H correlations with the HSQC, and finally, piecing the molecular fragments together using the long-range HMBC correlations.

Logical Workflow for NMR Structure Elucidation



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Logical workflow for structure elucidation using NMR.

B. Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry is essential for confirming the molecular weight of the target compound and provides corroborating structural information through fragmentation analysis.^[11] High-Resolution Mass Spectrometry (HRMS) is particularly vital as it provides a highly accurate mass measurement, allowing for the unambiguous determination of the molecular formula.

Causality Behind Experimental Choices:

- ESI-QTOF HRMS: Electrospray ionization (ESI) is a soft ionization technique ideal for polar, non-volatile molecules like our target. It typically generates the protonated molecular ion $[M+H]^+$. A Quadrupole Time-of-Flight (QTOF) analyzer provides the high mass accuracy needed to confirm the elemental composition.
- Tandem MS (MS/MS): By selecting the $[M+H]^+$ ion and subjecting it to collision-induced dissociation (CID), we can generate a characteristic fragmentation pattern. This pattern

serves as a fingerprint and helps confirm the proposed structure by matching observed fragments to logical bond cleavages.^[12]

Expected Fragmentation Pathways: For the $[M+H]^+$ ion (expected m/z 187.1805), key fragmentations would include:

- Neutral loss of water (H_2O) from the tertiary alcohol (m/z 169.1699).
- Cleavage of the C-C bond between the piperidine ring and the side chain.
- Alpha-cleavage adjacent to the piperidine nitrogen, leading to ring-opening fragments.

Ion	Calculated m/z ($C_{10}H_{23}N_2O^+$)	Origin
$[M+H]^+$	187.1805	Parent Molecule
$[M+H - H_2O]^+$	169.1699	Loss of water
$[C_6H_{12}NO]^+$	114.0913	Cleavage at C3-C1' bond

Table 3: Predicted high-resolution m/z values for the parent ion and key fragments.

Experimental Protocol: HRMS and MS/MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the compound (~10-50 $\mu g/mL$) in a suitable solvent like methanol or acetonitrile, often with 0.1% formic acid to promote protonation.
- **MS Acquisition:** Infuse the sample directly into the ESI source at a low flow rate (e.g., 5-10 $\mu L/min$).^[11] Acquire a full scan mass spectrum in positive ion mode over a relevant m/z range (e.g., 50-500).
- **MS/MS Acquisition:** In a separate experiment, set the mass spectrometer to select the $[M+H]^+$ ion (m/z 187.18) as the precursor. Apply collision energy to induce fragmentation and acquire the product ion spectrum.
- **Data Analysis:**

- From the full scan HRMS data, confirm that the measured mass of the most abundant ion matches the calculated mass for $C_{10}H_{23}N_2O^+$ within a narrow tolerance (typically < 5 ppm).
- Analyze the MS/MS spectrum to identify fragment ions and propose logical fragmentation pathways that are consistent with the known structure.

C. Fourier-Transform Infrared (FTIR) Spectroscopy: Functional Group Identification

FTIR spectroscopy is a rapid and straightforward technique to confirm the presence of key functional groups. While it doesn't provide detailed connectivity information, it serves as a quick quality check.

Expected Characteristic Absorptions:

Wavenumber (cm^{-1})	Functional Group	Vibration Type
3500 - 3200	O-H (alcohol), N-H (amines)	Stretching (Broad)
3000 - 2850	C-H (alkane)	Stretching
1470 - 1430	C-H (alkane)	Bending
1260 - 1000	C-N (amine), C-O (alcohol)	Stretching

Table 4: Key expected FTIR absorption bands for the target molecule.

Part 3: Unambiguous Stereochemical Assignment via X-Ray Crystallography

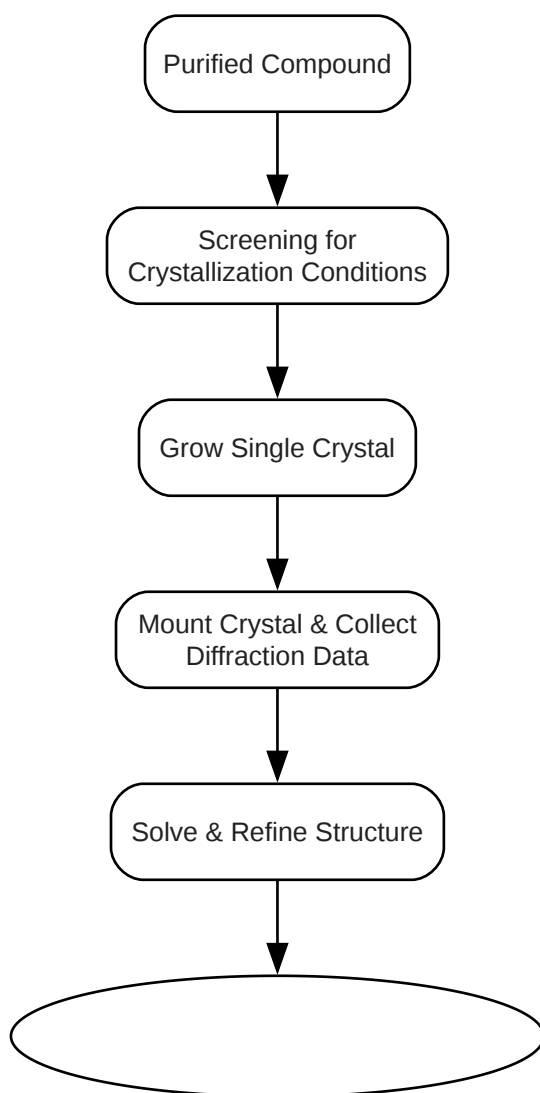
While NMR and MS can define the constitution of a molecule, they often cannot definitively establish its three-dimensional stereochemistry, especially with multiple chiral centers (C2, C3, and C2' in our target). X-ray crystallography is the gold standard for this purpose, providing an exact map of atomic positions in the solid state.^{[13][14]}

Causality and Trustworthiness: A successful crystal structure provides unequivocal, visual proof of the relative stereochemistry (e.g., cis/trans relationships of substituents on the piperidine ring) and, with appropriate data, the absolute configuration. This makes it an indispensable, self-validating technique in drug development.^[13]

Experimental Workflow: Single Crystal X-Ray Diffraction

- **Crystallization:** This is often the most challenging step. It involves dissolving the purified compound in a minimal amount of a suitable solvent and then slowly changing the conditions (e.g., slow evaporation, vapor diffusion of an anti-solvent) to encourage the growth of a single, well-ordered crystal.
- **Data Collection:** A suitable crystal is mounted on a diffractometer. It is cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations and then irradiated with monochromatic X-rays.^[10] The diffraction pattern is collected as the crystal is rotated.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods and refined to fit the experimental data, ultimately yielding a model of the molecule with precise atomic coordinates.^[10]

Workflow for X-Ray Crystallography



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A flowchart illustrating the key stages of X-ray crystallography.^[13]

Part 4: Purity Assessment and Diastereomer Separation

Given the three chiral centers in **3-(1-Aminopropan-2-yl)-2-methylpiperidin-3-ol**, a synthesis could potentially yield a mixture of up to eight stereoisomers (four pairs of enantiomers). It is critical to assess the diastereomeric and enantiomeric purity of the final product.

Comparative Techniques:

- High-Performance Liquid Chromatography (HPLC): The workhorse for purity analysis. A reversed-phase method (e.g., C18 column) can determine overall purity. However, separating the highly similar diastereomers may require specialized chiral stationary phases (CSPs).^[15]
- Supercritical Fluid Chromatography (SFC): Often provides superior resolution for separating stereoisomers compared to HPLC.^[16] Polysaccharide-based chiral columns are a common starting point.

Challenges and Solutions: The basic nitrogen of the piperidine can interact strongly with acidic silanol groups on standard silica-based columns, leading to poor peak shape (tailing).

- Solution: Add a basic modifier like diethylamine (DEA) or triethylamine (TEA) to the mobile phase (typically 0.1-0.5%). This masks the active sites on the stationary phase, resulting in sharper, more symmetrical peaks and improved resolution.^[16]

Summary: An Integrated Approach to Characterization

The comprehensive characterization of **3-(1-Aminopropan-2-yl)-2-methylpiperidin-3-ol** requires a synergistic application of multiple analytical techniques. No single method is sufficient.

Technique	Information Provided	Strengths	Limitations
Elemental Analysis	%C, %H, %N; Empirical Formula	Fast, inexpensive, confirms elemental composition. [2]	Provides no structural information.
NMR Spectroscopy	Atomic connectivity, 2D/3D structure in solution	Provides the most detailed structural information (constitution).	Can be complex to interpret; may not define absolute stereochemistry.
Mass Spectrometry	Molecular weight, elemental formula (HRMS), structural fragments	Highly sensitive, confirms MW and formula.	Isomerism can be an issue; fragmentation requires interpretation.
FTIR Spectroscopy	Presence of functional groups	Fast, simple, good for quick verification.	Provides limited structural detail.
X-Ray Crystallography	Definitive 3D structure, absolute stereochemistry	Unambiguous, the "gold standard" for structure. [13]	Requires a suitable single crystal, which can be difficult to obtain.
Chiral HPLC/SFC	Purity, separation of diastereomers/enantiomers	Essential for assessing stereochemical purity.	Method development can be time-consuming.

Table 5: Comparative guide to analytical techniques for the characterization of the target molecule.

Conclusion

The rigorous characterization of a novel pharmaceutical candidate like **3-(1-Aminopropan-2-yl)-2-methylpiperidin-3-ol** is a multi-faceted endeavor that forms the bedrock of its entire developmental lifecycle. This guide outlines a logical, self-validating workflow that begins with

foundational elemental analysis to confirm the molecular formula. It then proceeds to a detailed structural elucidation using a powerful combination of 1D and 2D NMR spectroscopy and high-resolution mass spectrometry to piece together the molecular puzzle. Finally, it culminates in the use of X-ray crystallography as the ultimate arbiter of three-dimensional structure and stereochemistry. Supported by chromatographic techniques to ensure purity, this integrated approach provides the authoritative, trustworthy, and comprehensive data package required by researchers, scientists, and drug development professionals to make informed decisions and advance new chemical entities with confidence.

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